

Optimizing Tembotrione application timing for maximum weed control

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Compound of Interest

Compound Name: Tembotrione

Cat. No.: B166760

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Technical Support Center: Tembotrione Application

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the herbicide **tembotrione**. The information is designed to help optimize its application for maximum weed control in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the optimal timing for applying **tembotrione** for maximum weed control?

A1: For maximum efficacy, **tembotrione** should be applied post-emergence when weeds are young and actively growing. The most consistently effective timing is at the 2-4 leaf stage of the target weeds.[1][2] Applying at this early stage ensures weeds are more susceptible, leading to satisfactory control of a broad spectrum of grassy and broad-leaved weeds.[1][3] Studies have shown that applications at 15-21 days after sowing (DAS) effectively reduce weed populations and biomass.[4]

Q2: What is the mechanism of action for **tembotrione**?

A2: **Tembotrione** is a systemic, post-emergence herbicide belonging to the triketone chemical family. Its mode of action is the inhibition of the 4-hydroxyphenylpyruvate dioxygenase (HPPD)

enzyme. This enzyme is critical for the biosynthesis of carotenoids. By inhibiting HPPD, **tembotrione** disrupts carotenoid production, which leads to the rapid degradation of chlorophyll (photo-oxidation). This results in the characteristic bleaching or "whitening" of new foliar tissue, followed by necrosis and death of the susceptible weed.

Q3: What is the recommended application window for **tembotrione** in corn?

A3: **Tembotrione** has a relatively flexible application window in corn. It is typically applied post-emergence when the crop is between the V1 and V8 growth stages. However, specific product labels may have more restrictive height or stage cutoffs, such as up to 20 or 30 inches tall or before the V7 stage. It is critical to consult the specific product label, as applications outside the recommended window can lead to crop injury.

Q4: Is an adjuvant or surfactant necessary when applying **tembotrione**?

A4: Yes, the addition of a surfactant is considered essential to achieve satisfactory efficacy with **tembotrione**. Adjuvants like non-ionic surfactants (NIS), crop oil concentrates (COC), or methylated seed oils (MSO) enhance the spray coverage, retention, and penetration of the herbicide into the leaf tissue. Some research indicates that MSO may provide greater activity than COC for certain weed species.

Q5: Can **tembotrione** be tank-mixed with other herbicides?

A5: Yes, **tembotrione** is often tank-mixed with other herbicides to broaden the weed control spectrum. A common and effective tank mix is with atrazine, which can improve the control of various weed species by 5% to 45%. Combining **tembotrione** with atrazine has shown superior results compared to the sole application of **tembotrione** in controlling mixed weed flora.

Troubleshooting Guide

Q1: I applied **tembotrione**, but the weed control is poor. What went wrong?

A1: Several factors can lead to reduced efficacy:

- **Application Timing:** The most common reason for poor control is applying the herbicide too late. Weeds larger than the 4-6 leaf stage are more difficult to control.

- **Weed Species:** Some weed species are inherently less sensitive to **tembotrione**. For example, fall panicum has shown lower sensitivity in some studies.
- **Missing Adjuvant:** Failure to include a recommended surfactant or oil concentrate will significantly reduce herbicide uptake and performance.
- **Environmental Conditions:** **Tembotrione**'s activity is dependent on light. Low light conditions following application can slow its effects. Additionally, weeds under stress from drought or temperature extremes may not absorb the herbicide effectively.

Q2: After application, my corn crop is showing signs of bleaching and stunting. What caused this phytotoxicity?

A2: While **tembotrione** is generally safe for corn due to the inclusion of the safener isoxadifen-ethyl, crop injury can occur under certain conditions:

- **Late Application:** Applying the herbicide beyond the recommended crop growth stage or height can lead to phytotoxicity. Using drop nozzles for later applications can help prevent the herbicide from being sprayed into the whorl of the corn plant.
- **Incorrect Formulation or Rate:** Using a formulation not intended for your specific crop or exceeding the recommended application rate can overwhelm the crop's ability to metabolize the herbicide.
- **Crop Stress:** Corn that is under stress from weather, nutrient deficiencies, or disease may be more susceptible to herbicide injury.

Q3: Does **tembotrione** have residual soil activity?

A3: **Tembotrione** provides some residual soil activity, which can help control later-emerging weeds. This activity is influenced by soil characteristics such as texture and organic matter content. The herbicidal effect may decline more strongly on heavier soils with higher organic matter compared to lighter soils, particularly at lower application rates. However, its persistence in the soil is relatively short, which generally does not pose a risk to succeeding crops in a rotation.

Data Presentation

Table 1: Effect of **Tembotrione** Application Timing on Weed Control Efficiency and Maize Yield

Treatment	Weed Control Efficiency (%)	Maize Grain Yield (t/ha)
Tembotrione @ 120 g/ha + Surfactant (at 2-4 leaf stage)	~85-95	3.77 - 4.44
Tembotrione @ 120 g/ha + Surfactant (at 15 DAS)	High	~4.39 (Highest Net Returns)
Tembotrione @ 120 g/ha + Surfactant (at 30 DAS)	High	~4.30
Atrazine @ 1.0 kg/ha (pre) fb Tembotrione @ 100 g/ha (post at 21 DAS)	92.55	~5.21
Weedy Check (Untreated)	0	2.86 - 3.33

Data synthesized from multiple studies.

Table 2: Influence of Adjuvants on **Tembotrione** Efficacy (ED₅₀ Values for Large Crabgrass)

Herbicide	Adjuvant	2-3 Leaf Stage (g ai/ha)	4-6 Leaf Stage (g ai/ha)
Tembotrione	NIS	1.6	5.8
Tembotrione	COC	1.1	3.9
Tembotrione	MSO	0.9	3.2

ED₅₀ is the effective dose required to control 50% of the population. Lower values indicate higher efficacy. Data adapted from greenhouse studies.

Experimental Protocols

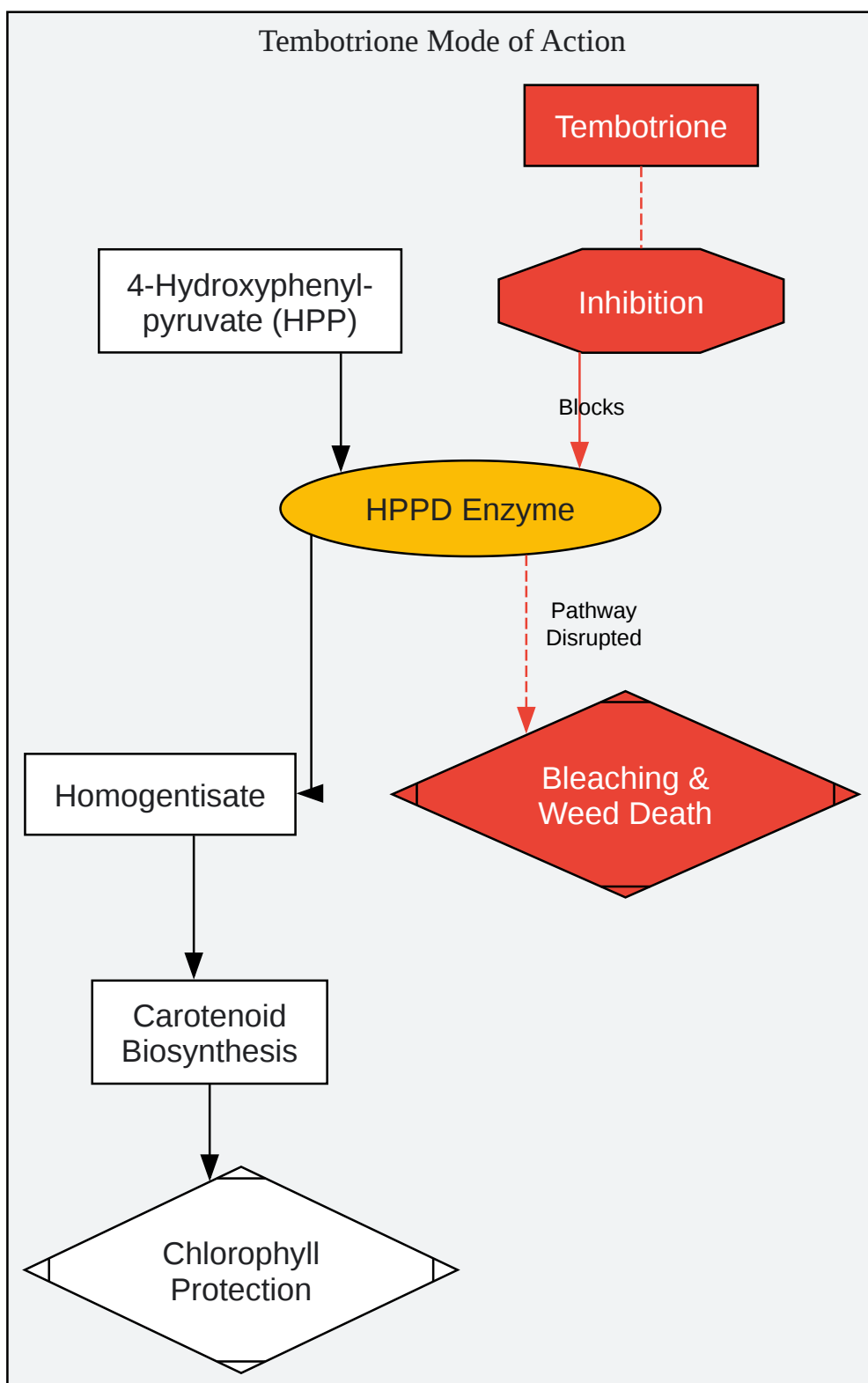
Protocol: Field Trial for Evaluating **Tembotrione** Application Timing

- Experimental Design:
 - Layout: Randomized Complete Block Design (RCBD) with a minimum of three replications.
 - Plot Size: Standard plot size of 5.0 m x 4.5 m to minimize edge effects.
- Treatments:
 - T1: **Tembotrione** @ 110 g a.i./ha + Surfactant @ 1000 ml/ha (Applied at 2-4 weed leaf stage).
 - T2: **Tembotrione** @ 110 g a.i./ha + Surfactant @ 1000 ml/ha (Applied at 4-6 weed leaf stage).
 - T3: Sequential Application: Atrazine @ 1.0 kg a.i./ha (Pre-emergence at 3 DAS) followed by **Tembotrione** @ 100 g a.i./ha (Post-emergence at 21 DAS).
 - T4: Weed-Free Control (Manual weeding at 20 and 40 DAS).
 - T5: Weedy Check (Untreated control).
- Application Procedure:
 - Equipment: Use a calibrated knapsack sprayer fitted with a flat-fan nozzle.
 - Spray Volume: Maintain a consistent spray volume, typically 500 L/ha, to ensure uniform coverage.
 - Application: Pre-emergence treatments are applied to the soil surface within 3 days of sowing. Post-emergence treatments are applied directly to the weed foliage at the specified growth stages.
- Data Collection:
 - Weed Density and Biomass: At 30 and 45 days after treatment (DAT), place two 0.5 m x 0.5 m quadrats randomly within each plot. Count the number of weeds by species and

collect the above-ground biomass. Dry the biomass at 70°C for 72 hours and record the dry weight.

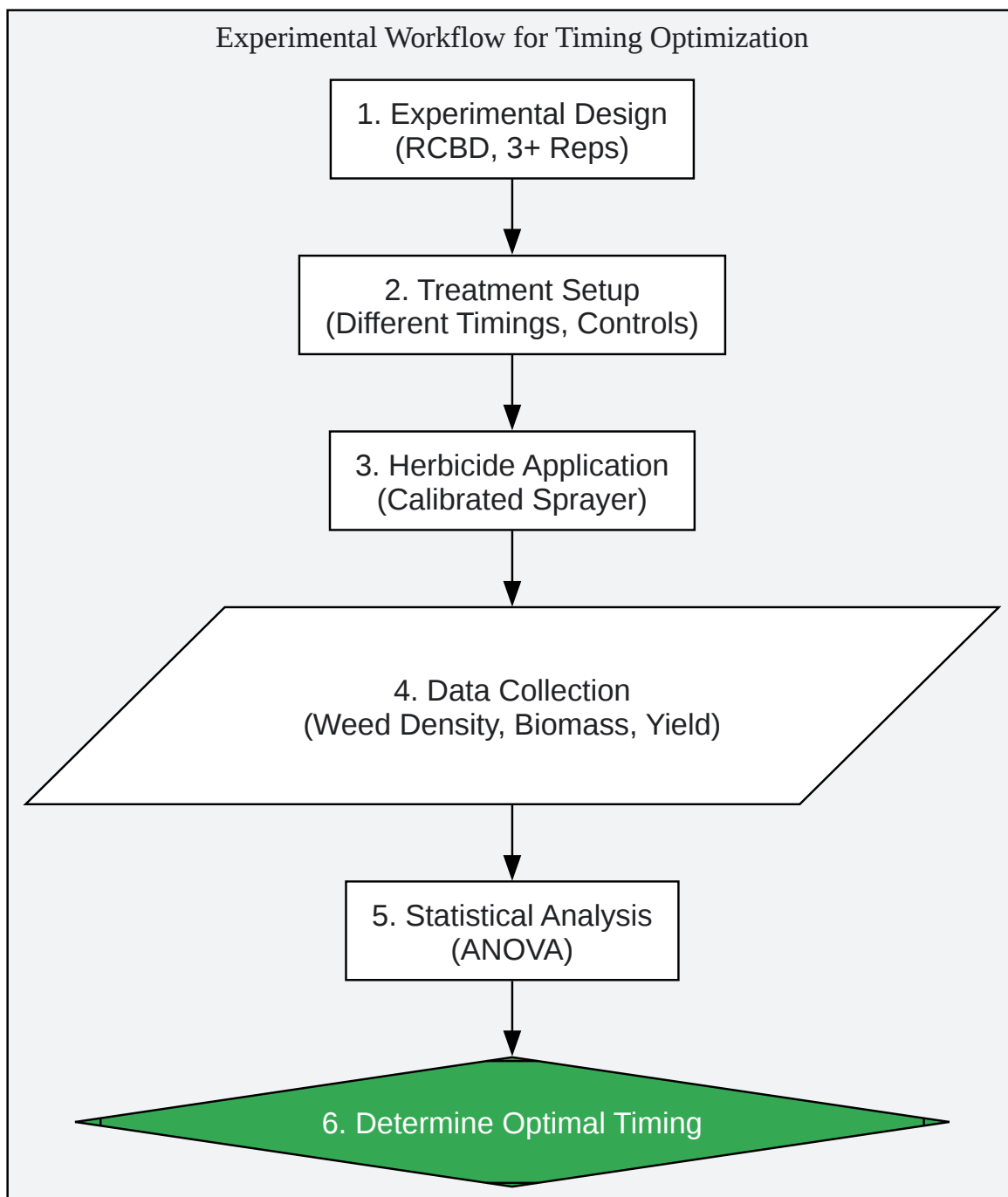
- Crop Phytotoxicity: Visually assess crop injury (e.g., chlorosis, stunting) at 7, 14, and 21 DAT using a 0-100% scale (0 = no injury, 100 = crop death).
- Yield Parameters: At harvest, measure yield components such as cob length, number of grains per cob, and 100-grain weight. Harvest the central rows of each plot to determine the final grain yield (t/ha), adjusted to 14% moisture content.
- Statistical Analysis:
 - Analyze data using Analysis of Variance (ANOVA). If the F-test is significant, use a mean separation test (e.g., Tukey's HSD) at $p \leq 0.05$ to compare treatment means.

Visualizations



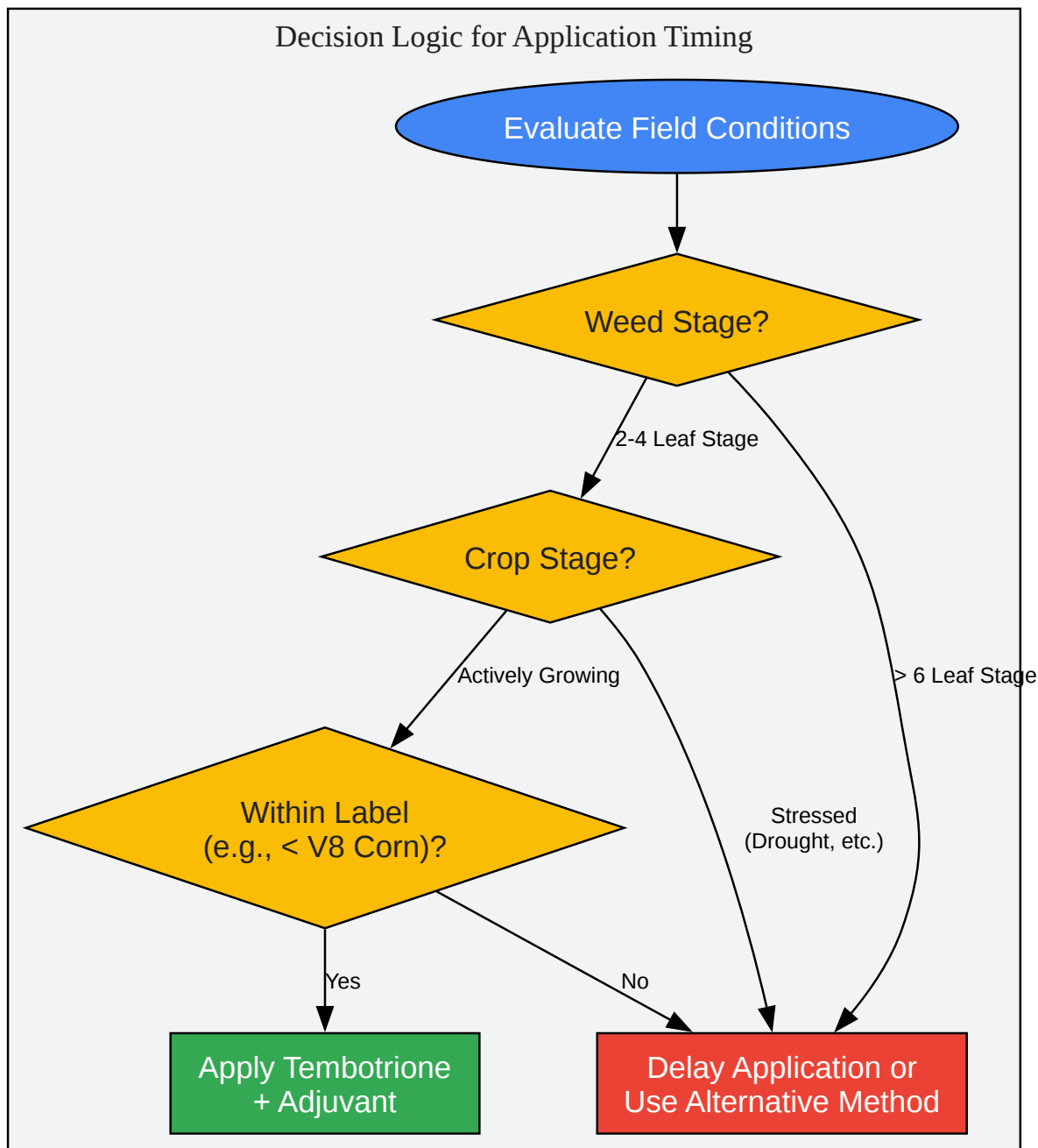
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Caption: **Tembotrione** inhibits the HPPD enzyme, disrupting carotenoid synthesis and causing weed death.



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Caption: Workflow for a field experiment to determine optimal **tembotrione** application timing.



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Caption: Decision-making flowchart for optimal **tembotrione** application timing.

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